

Foreword: Bridging the Data Gap for a Key Pharmaceutical Intermediate

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Compound of Interest

Compound Name: *2-Bromo-3-fluoroaniline hydrochloride*
CAS No.: *118313-87-4*
Cat. No.: *B045047*

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For researchers and professionals in drug development, understanding the physical characteristics of an active pharmaceutical ingredient (API) or its precursors is not merely an academic exercise; it is the foundation upon which formulation, bioavailability, and ultimately, therapeutic efficacy are built. 2-Bromo-3-fluoroaniline is a crucial building block in the synthesis of numerous pharmaceutical compounds.^{[1][2][3]} However, like many aniline derivatives, its utility in aqueous environments is often limited by poor solubility. The conversion to a hydrochloride salt is a standard and effective strategy to overcome this limitation, enhancing its suitability for further processing and formulation.

This guide addresses a notable gap in readily available public data concerning the specific physical properties of **2-Bromo-3-fluoroaniline hydrochloride**. While data for the parent aniline (the "free base") is accessible, the properties of its salt form are not well-documented. Therefore, this document serves a dual purpose: first, to consolidate the known properties of the free base as a benchmark, and second, to provide a robust, scientifically-grounded framework of predictive insights and standardized experimental protocols for the characterization of the hydrochloride salt. This approach empowers researchers to generate the necessary data with confidence, ensuring both scientific integrity and practical applicability.

Section 1: From Free Base to Hydrochloride Salt: Rationale and Synthesis

The primary motivation for converting 2-Bromo-3-fluoroaniline to its hydrochloride salt is to significantly increase its aqueous solubility and improve its handling characteristics. The lone pair of electrons on the nitrogen atom of the aniline's amino group readily accepts a proton from an acid, forming a positively charged ammonium ion. This ionic character drastically improves the molecule's interaction with polar solvents like water.

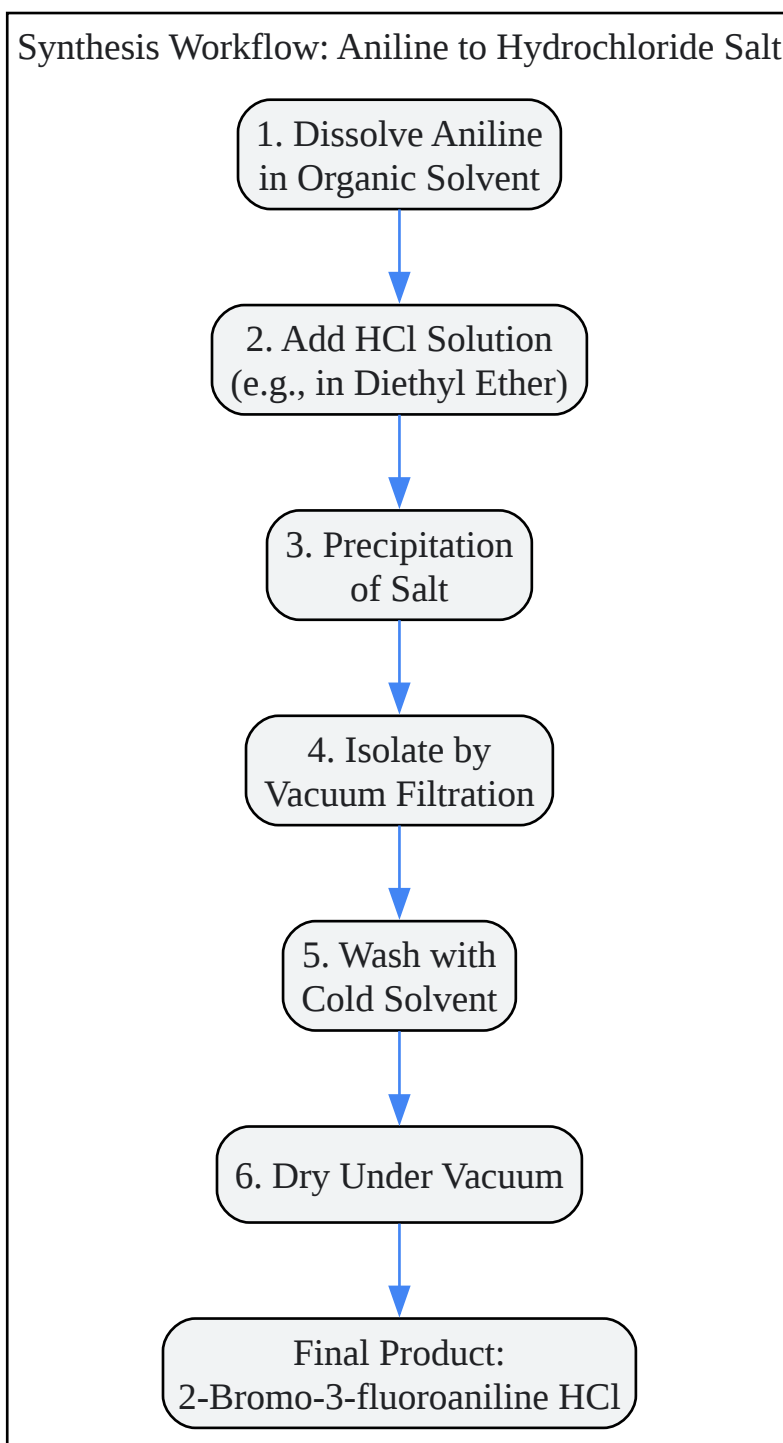
General Synthesis Protocol

The preparation of the hydrochloride salt is a straightforward acid-base reaction. The following protocol outlines a standard laboratory procedure.

Experimental Protocol: Synthesis of 2-Bromo-3-fluoroaniline HCl

- **Dissolution:** Dissolve 1.0 equivalent of 2-Bromo-3-fluoroaniline free base (CAS 111721-75-6) in a minimal amount of a suitable organic solvent (e.g., diethyl ether, ethyl acetate, or isopropanol) at room temperature.
- **Acidification:** While stirring, slowly add 1.0 to 1.2 equivalents of a solution of hydrochloric acid (e.g., 2M HCl in diethyl ether or concentrated aqueous HCl) dropwise to the aniline solution.
- **Precipitation & Isolation:** The hydrochloride salt will typically precipitate out of the solution as a solid. Continue stirring for 30-60 minutes to ensure complete reaction.
- **Filtration:** Collect the solid precipitate by vacuum filtration.
- **Washing:** Wash the collected solid with a small amount of the cold organic solvent used in step 1 to remove any unreacted starting material or excess HCl.
- **Drying:** Dry the resulting white to off-white solid under vacuum to yield **2-Bromo-3-fluoroaniline hydrochloride**.

Synthesis Workflow: Aniline to Hydrochloride Salt



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Caption: General workflow for the synthesis of 2-Bromo-3-fluoroaniline HCl.

Section 2: Core Physical Properties

The transformation from a neutral molecule to an ionic salt fundamentally alters its physical properties. The following table summarizes the known data for the free base and provides expert-predicted values and characteristics for the hydrochloride salt, which should be validated experimentally.

Property	2-Bromo-3-fluoroaniline (Free Base)	2-Bromo-3-fluoroaniline HCl (Predicted/Expected)
CAS Number	111721-75-6[1]	Not Assigned
Molecular Formula	C ₆ H ₅ BrFN[1][4]	C ₆ H ₆ BrFN ⁺ Cl ⁻
Molecular Weight	190.01 g/mol [1][4]	226.47 g/mol
Appearance	Off-white crystalline solid[1][4]	White to off-white crystalline solid
Melting Point	32-34 °C[1]	Significantly higher; likely >150 °C (with decomposition)
Solubility	Slightly soluble in water[1][2][3]	Soluble in water; sparingly soluble in non-polar organic solvents
pKa (of conjugate acid)	1.52 ± 0.10 (Predicted)[1]	The pKa of the anilinium ion; critical for formulation

Section 3: Methodologies for Physical Characterization

This section provides the "why" and "how" behind the crucial experiments required to characterize the hydrochloride salt, offering field-proven insights into protocol design.

Melting Point Determination

Expertise & Causality: The melting point of a crystalline solid is a sensitive indicator of purity. For a salt, it is often accompanied by decomposition. A sharp melting range suggests high purity, whereas a broad range typically indicates the presence of impurities or residual solvent.

The significant increase from the free base's 32-34 °C is a primary confirmation of successful salt formation.

Protocol: Digital Melting Point Analysis

- **Sample Preparation:** Finely grind a small amount of the dried hydrochloride salt into a powder.
- **Capillary Loading:** Tightly pack the powder into a capillary tube to a height of 2-3 mm.
- **Instrumentation:** Place the capillary into a calibrated digital melting point apparatus.
- **Measurement:** Use a rapid heating ramp (e.g., 10-20 °C/min) to approximate the melting point. For the formal measurement, use a new sample and a slow ramp rate (1-2 °C/min) starting approximately 20 °C below the estimated melting point.
- **Reporting:** Record the temperature range from the appearance of the first liquid droplet to the complete liquefaction of the solid. Note any decomposition (e.g., color change).

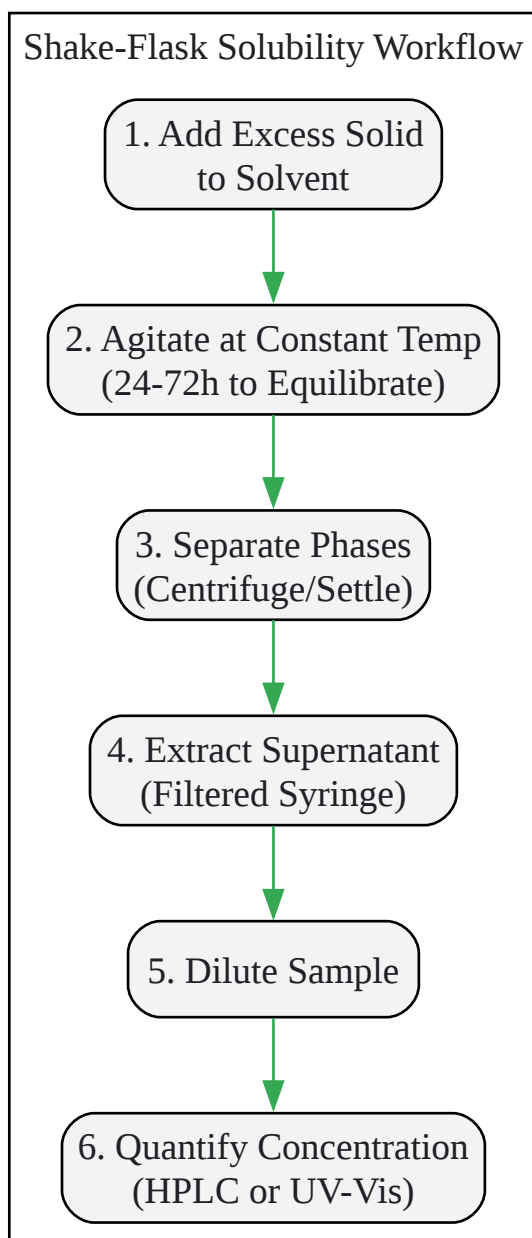
Solubility Profile: The Shake-Flask Method

Expertise & Causality: For drug development, thermodynamic solubility is the most relevant measure. The shake-flask method is the gold standard for this determination. It measures the equilibrium concentration of a solute in a solvent at a specific temperature, providing a definitive value for saturation solubility, which is essential for predicting oral bioavailability and designing liquid formulations.

Protocol: Equilibrium Solubility Determination via Shake-Flask

- **System Preparation:** Add an excess amount of 2-Bromo-3-fluoroaniline HCl to a series of vials, each containing a precise volume of the desired solvent (e.g., deionized water, phosphate-buffered saline pH 7.4). The excess solid is crucial to ensure saturation is reached.
- **Equilibration:** Seal the vials and place them in a shaker bath set to a constant temperature (e.g., 25 °C or 37 °C). Agitate for a period sufficient to reach equilibrium (typically 24-72 hours).

- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature for the solid to settle. Alternatively, centrifuge the samples to pellet the excess solid.
- **Sample Extraction:** Carefully extract a known volume of the supernatant (the clear, saturated solution) using a filtered syringe to avoid aspirating any solid particles.
- **Quantification:** Dilute the extracted sample with a suitable mobile phase or solvent and quantify the concentration of the dissolved compound using a validated analytical technique like High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis Spectroscopy.^{[5][6][7]}
- **Calculation:** Calculate the solubility in mg/mL or mol/L based on the measured concentration and the dilution factor.



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Caption: Standard workflow for determining thermodynamic solubility.

Spectroscopic Confirmation

Spectroscopy provides an unambiguous fingerprint of a molecule's structure. Comparing the spectra of the free base and the hydrochloride salt confirms the chemical transformation.

^1H and ^{19}F Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Trustworthiness:** NMR is a primary tool for structural elucidation. The formation of the anilinium salt causes predictable changes. In the ^1H NMR spectrum, the N-H protons of the free base ($-\text{NH}_2$) will be replaced by a broader, downfield-shifted signal for the anilinium protons ($-\text{NH}_3^+$). Protons on the aromatic ring, particularly those ortho and para to the amino group, will also experience a downfield shift due to the increased electron-withdrawing nature of the $-\text{NH}_3^+$ group compared to $-\text{NH}_2$. ^{19}F NMR is equally critical; the fluorine nucleus is highly sensitive to changes in the electronic environment of the ring, and its chemical shift will be altered upon salt formation.[\[8\]](#)
- **Protocol:**
 - Prepare a ~5-10 mg/mL solution of the sample in a deuterated solvent (e.g., D_2O or DMSO-d_6 , as the salt is soluble in these).
 - Transfer the solution to a standard 5 mm NMR tube.
 - Acquire ^1H and ^{19}F spectra on a calibrated NMR spectrometer (e.g., 400 MHz or higher).
 - Process the data (Fourier transform, phase correction, and baseline correction) and integrate the signals.
 - Compare the resulting chemical shifts to those of the free base to confirm protonation.

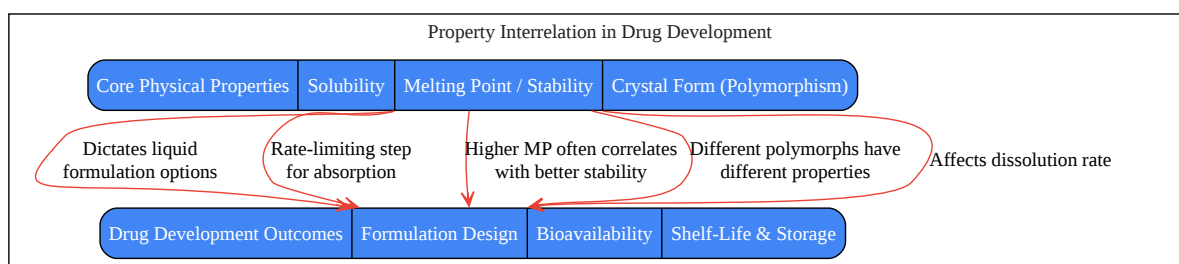
Infrared (IR) Spectroscopy

- **Trustworthiness:** IR spectroscopy excels at identifying functional groups. The most telling change upon conversion to the hydrochloride salt is in the N-H stretching region. The sharp, distinct N-H stretches of the primary amine (typically $3300\text{--}3500\text{ cm}^{-1}$) will be replaced by a very broad and strong absorption band from $2200\text{--}3200\text{ cm}^{-1}$, which is characteristic of the N-H stretching vibrations in an ammonium salt.[\[9\]](#)[\[10\]](#)
- **Protocol:**
 - Place a small amount of the dry salt powder directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory of an FTIR spectrometer.
 - Apply pressure to ensure good contact.

- Collect the spectrum, typically by co-adding 16 or 32 scans, over a range of 4000-400 cm^{-1} .
- Identify the characteristic broad ammonium N-H stretch to confirm salt formation.

Section 4: Impact of Physical Properties on Drug Development

The physical properties detailed above are not isolated data points but are interconnected variables that dictate the path of drug development.



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Caption: Relationship between physical properties and development outcomes.

- **Solubility and Bioavailability:** The enhanced aqueous solubility of the hydrochloride salt is paramount. Poor solubility is a leading cause of low oral bioavailability, where the drug cannot dissolve effectively in the gastrointestinal tract to be absorbed into the bloodstream.
- **Melting Point, Stability, and Shelf-Life:** A high melting point often correlates with greater thermal stability of the crystal lattice, which is crucial for ensuring the drug's shelf-life and preventing degradation under various storage conditions.

- **Crystallinity and Formulation:** The specific crystalline form (polymorph) of the salt can influence its solubility, dissolution rate, and manufacturing properties (e.g., flowability, compressibility). Characterizing the crystal structure via techniques like Powder X-ray Diffraction (PXRD) is a mandatory step in formal drug development to ensure batch-to-batch consistency.

Section 5: Safety and Handling

While specific toxicological data for **2-Bromo-3-fluoroaniline hydrochloride** is not available, the safety profile of the free base should be used as a primary guide.

- **Hazards:** The free base is classified as harmful if swallowed and causes skin and serious eye irritation.[\[4\]](#)[\[11\]](#)[\[12\]](#)
- **Handling Precautions:** Handle in a well-ventilated area, preferably in a chemical fume hood. [\[11\]](#) Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[\[13\]](#) Avoid creating dust.[\[13\]](#)
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[11\]](#)

This guide provides a comprehensive framework for understanding, predicting, and experimentally verifying the essential physical properties of **2-Bromo-3-fluoroaniline hydrochloride**. By combining known data with established scientific principles and detailed protocols, researchers can confidently characterize this important intermediate, paving the way for its successful application in drug discovery and development.

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